

Technical Guide: Certificate of Analysis for Daunorubicin-¹³C,₃

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Daunorubicin-13C,d3*

Cat. No.: *B10819151*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and methodologies for the characterization of Daunorubicin-¹³C,₃, an isotopically labeled internal standard crucial for the accurate quantification of Daunorubicin in various biological matrices.

Quantitative Data Summary

The following table summarizes the key analytical data for a representative lot of Daunorubicin-¹³C,₃.

Parameter	Specification	Result
Identity		
Appearance	Red to very dark solid	Conforms
Molecular Formula	C ₂₆ [¹³ C]H ₂₆ D ₃ NO ₁₀ [1]	Conforms
Molecular Weight	531.53 g/mol [2]	Conforms
Purity & Strength		
Purity (by HPLC)	≥ 98.0%	99.5%
Isotopic Purity	≥ 99% deuterated forms (d ₁ -d ₃)[1]	Conforms
Chemical Purity (by ¹ H NMR)	Report	Conforms to structure
Physical Properties		
Solubility	DMSO (slightly soluble)[1]	
Storage Temperature	-20°C[1]	

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

High-Performance Liquid Chromatography (HPLC)

Purpose: To determine the purity of Daunorubicin-¹³C,₃d.

Instrumentation:

- HPLC System with UV-Vis Detector
- Column: Kromasil C18 (4.6mm x 150mm, 5µm) or equivalent[3][4]
- Mobile Phase: A mixture of acetonitrile, methanol, and a phosphate buffer (pH 4.6) in a ratio of 10:25:65 (v/v/v)[4].

- Flow Rate: 1.0 mL/min[4]
- Detection Wavelength: 265 nm[4]
- Injection Volume: 10 μ L
- Column Temperature: 30°C[5]

Procedure:

- A standard solution of Daunorubicin-¹³C,₃D₃ is prepared in the mobile phase.
- The HPLC system is equilibrated with the mobile phase until a stable baseline is achieved.
- The sample solution is injected into the HPLC system.
- The chromatogram is recorded, and the peak area of Daunorubicin-¹³C,₃D₃ is measured.
- Purity is calculated as the ratio of the main peak area to the total peak area.

Mass Spectrometry (MS)

Purpose: To confirm the molecular weight and isotopic enrichment of Daunorubicin-¹³C,₃D₃.

Instrumentation:

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system
- Ionization Source: Electrospray Ionization (ESI), positive mode

Procedure:

- A dilute solution of Daunorubicin-¹³C,₃D₃ is infused into the mass spectrometer.
- The mass spectrum is acquired over a relevant m/z range.
- The molecular ion peak corresponding to [M+H]⁺ is observed to confirm the molecular weight.

- The isotopic distribution is analyzed to confirm the incorporation of ^{13}C and deuterium.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Purpose: To confirm the chemical structure of Daunorubicin- $^{13}\text{C},\text{d}_3$.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher)
- Solvent: Deuterated Dimethyl Sulfoxide (DMSO- d_6)

Procedure:

- A sample of Daunorubicin- $^{13}\text{C},\text{d}_3$ is dissolved in the deuterated solvent.
- ^1H NMR and ^{13}C NMR spectra are acquired.
- The chemical shifts, multiplicities, and integration values are analyzed to confirm the expected structure of Daunorubicin, accounting for the isotopic labels.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the analysis of Daunorubicin- $^{13}\text{C},\text{d}_3$.

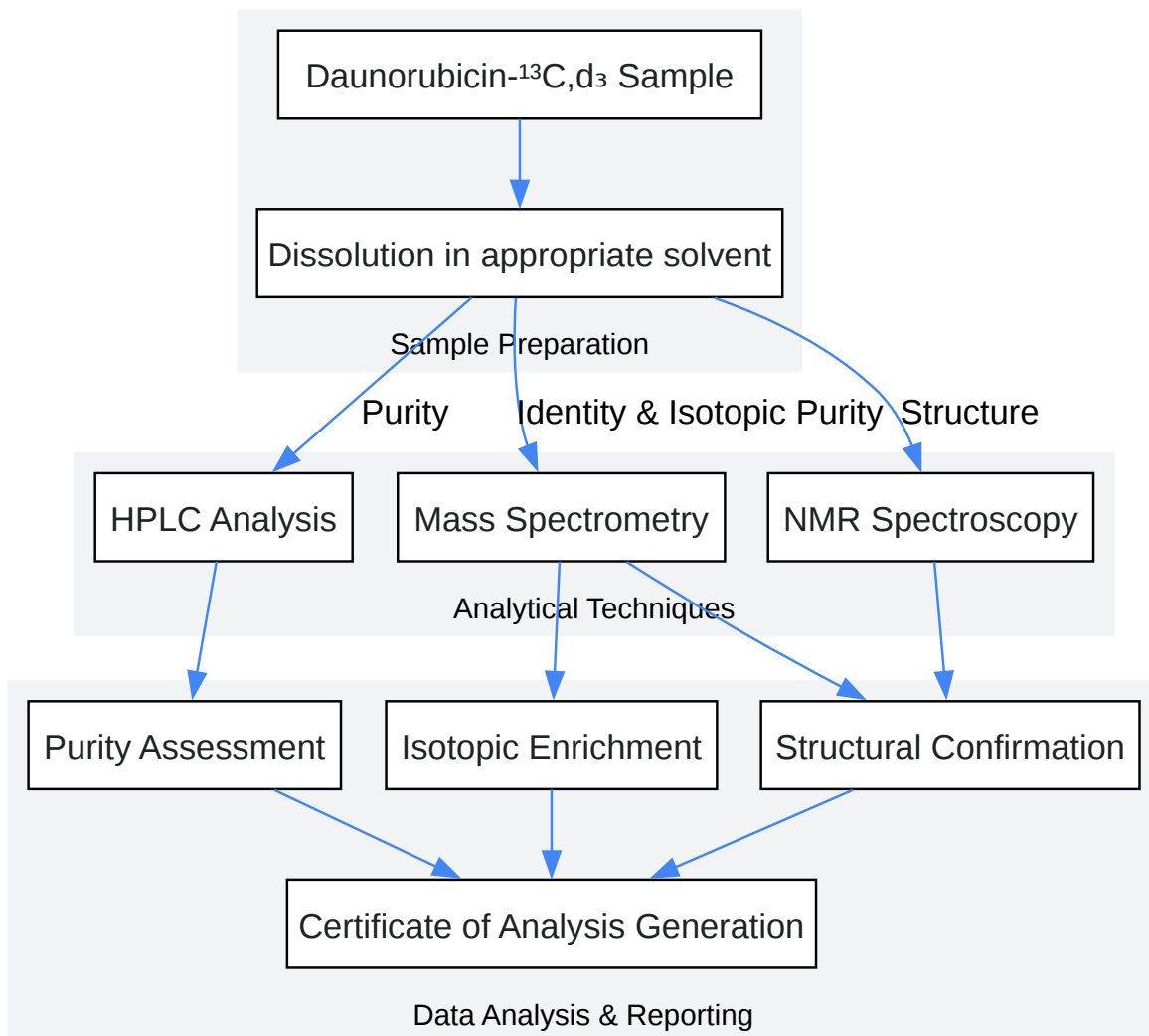


Figure 1: Analytical Workflow for Daunorubicin-¹³C,_d₃

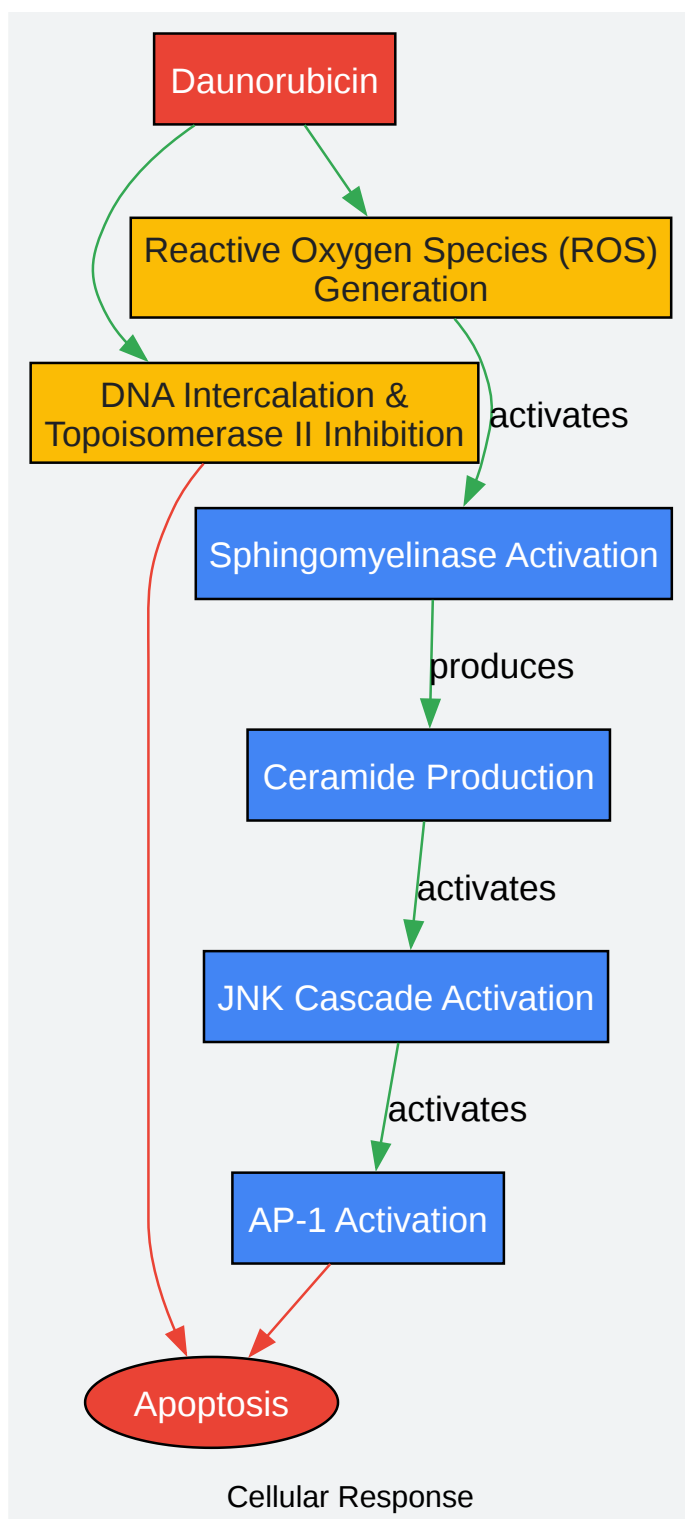


Figure 2: Daunorubicin-Induced Apoptotic Signaling Pathway

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. RP-HPLC method for analyzing daunorubicin in bulk and formulations. [wisdomlib.org]
- 4. HPLC Analytical Method Development and Validation for Estimation of Cytarabine and Daunorubicin in API and Pharmaceutical Formulation - ProQuest [proquest.com]
- 5. wjahr.com [wjahr.com]
- To cite this document: BenchChem. [Technical Guide: Certificate of Analysis for Daunorubicin-¹³C,₃]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10819151#daunorubicin-13c-d3-certificate-of-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com